

N-methylpyridin-4-amine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-(Methylamino)pyridine

Cat. No.: B057530

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical, chemical, and biological data currently available for N-methylpyridin-4-amine. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific endeavors. All quantitative data has been summarized into structured tables for ease of comparison, and where available, detailed experimental protocols are provided.

Core Physical and Chemical Data

N-methylpyridin-4-amine, also known as **4-(methylamino)pyridine**, is a pyridine derivative with the chemical formula C₆H₈N₂.^[1]^[2] It presents as a white to almost white crystalline powder.^[2]

Table 1: Physical and Chemical Properties of N-methylpyridin-4-amine

Property	Value	Source(s)
CAS Number	1121-58-0	[1] [2]
Molecular Formula	C ₆ H ₈ N ₂	[1] [2]
Molecular Weight	108.14 g/mol	[1] [2]
Melting Point	124-125 °C	[2]
Boiling Point	100 °C at 0.1 mmHg	[2]
Solubility	Soluble in water, acetone, ethanol, ether, and benzene.	[2]
pKa	9.65 (at 20°C)	[2]
Appearance	White to almost white powder/crystal	[2]

Table 2: Spectroscopic Data for N-methylpyridin-4-amine

Spectrum Type	Key Data/Peaks	Source(s)
¹ H NMR	Spectral data available, specific shifts depend on solvent.	[3]
¹³ C NMR	Expected signals for aromatic carbons and the methyl carbon.	[4] [5]
Infrared (IR)	Spectral data available.	[6]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight.	[6]

Experimental Protocols

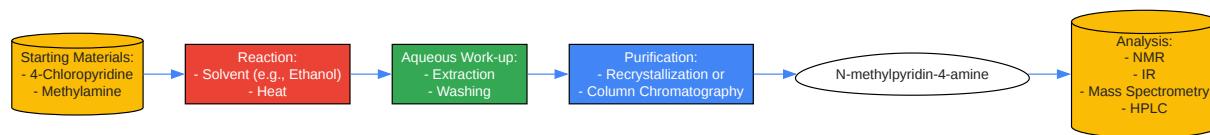
While a specific, detailed, step-by-step synthesis protocol for N-methylpyridin-4-amine is not readily available in the reviewed literature, a general approach can be inferred from the

synthesis of analogous aminopyridines.[7][8][9] The following represents a plausible experimental workflow.

Synthesis of N-methylpyridin-4-amine (General Approach)

A common method for the synthesis of aminopyridines involves the reaction of a suitable pyridine precursor with an aminating agent. For N-methylpyridin-4-amine, this could involve the reaction of 4-chloropyridine with methylamine under appropriate conditions.

DOT Script for Synthesis Workflow:



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Caption: General workflow for the synthesis of N-methylpyridin-4-amine.

Purification Protocol: Recrystallization

Recrystallization is a common technique for purifying solid organic compounds.[10][11][12][13] The choice of solvent is crucial for successful purification. Based on the solubility data, a mixed solvent system, such as ethanol/water or toluene, could be effective for the recrystallization of N-methylpyridin-4-amine.

Detailed Steps:

- Dissolution: Dissolve the crude N-methylpyridin-4-amine in a minimal amount of a suitable hot solvent (e.g., ethanol).
- Hot Filtration (if necessary): If insoluble impurities are present, filter the hot solution by gravity.

- Crystallization: Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Isolation: Collect the crystals by suction filtration.
- Washing: Wash the crystals with a small amount of cold solvent.
- Drying: Dry the purified crystals under vacuum.

Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful technique for assessing the purity of chemical compounds.[\[3\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

While a specific HPLC method for N-methylpyridin-4-amine is not detailed in the searched literature, a general reverse-phase HPLC method can be developed.

Proposed HPLC Conditions:

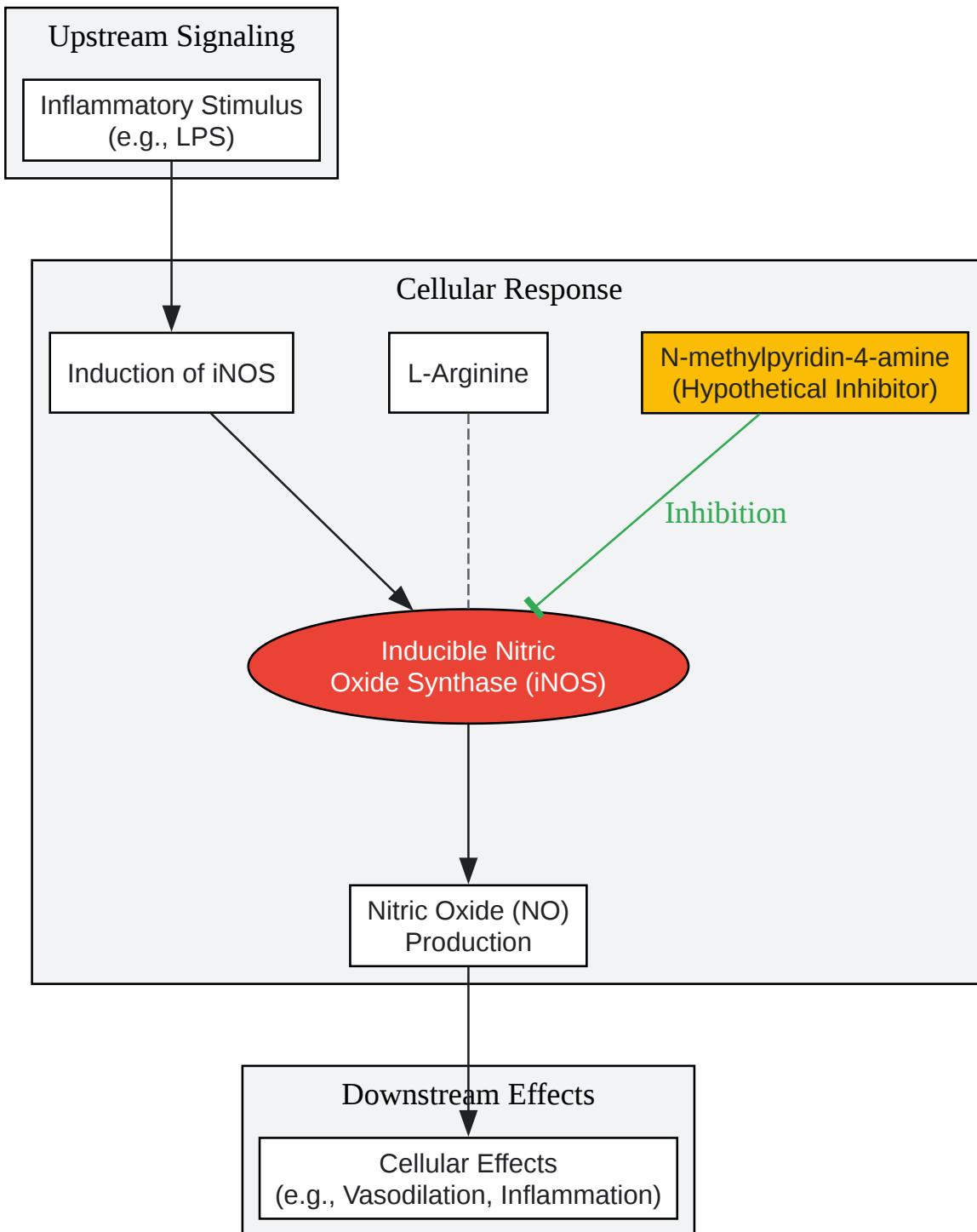
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where the compound has significant absorbance.
- Flow Rate: Approximately 1 mL/min.
- Injection Volume: 10-20 μ L.

Biological Activity and Signaling Pathways

Aminopyridine derivatives have been investigated for their biological activities, including the inhibition of enzymes such as nitric oxide synthases (NOS).[\[7\]](#)[\[17\]](#)[\[18\]](#) NOS are a family of enzymes that catalyze the production of nitric oxide (NO), a critical signaling molecule involved in various physiological and pathological processes. The inhibition of NOS isoforms has therapeutic potential in various diseases.

While the specific role of N-methylpyridin-4-amine in a signaling pathway is not well-documented, its structural similarity to known NOS inhibitors suggests it may act in a similar manner. The diagram below illustrates a simplified, hypothetical signaling pathway involving the inhibition of nitric oxide synthase by an aminopyridine derivative.

DOT Script for a Hypothetical Signaling Pathway:



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Caption: Hypothetical inhibition of the iNOS pathway by N-methylpyridin-4-amine.

This guide provides a foundational understanding of N-methylpyridin-4-amine. Further research is warranted to fully elucidate its synthetic pathways, analytical methodologies, and potential biological activities. The provided information is intended for research purposes and should be used in conjunction with established laboratory safety practices.

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References

- 1. CN101845015B - Refining separation and drying method of 4-dimethylamino naphthyridine - Google Patents [patents.google.com]
- 2. N-Methyl-4-pyridinamine | 1121-58-0 [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. bhu.ac.in [bhu.ac.in]
- 5. ¹³C NMR Chemical Shift [sites.science.oregonstate.edu]
- 6. N-Methylpyridine-4-methylamine | C7H10N2 | CID 81436 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Design and Synthesis of 2-Amino-4-methylpyridine Analogues as Inducible Nitric Oxide Synthase and *in vivo* Evaluation of [18F]6-(2-Fluoropropyl)-4-methyl-pyridin-2-amine as a Potential PET Tracer for Inducible Nitric Oxide Synthase - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Preparation method of 3-amino-4-methylpyridine - Eureka | Patsnap [eureka.patsnap.com]
- 9. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 10. Purification [chem.rochester.edu]
- 11. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 12. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 13. mt.com [mt.com]
- 14. documents.thermofisher.com [documents.thermofisher.com]
- 15. uma.es [uma.es]

- 16. ptfarm.pl [ptfarm.pl]
- 17. 2-Amino-4-methylpyridine as a potent inhibitor of inducible NO synthase activity in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
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